

Application Note: Preparing Stock Solutions of Glu-Ala-Leu-Phe-Gln-pNA

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Compound of Interest

Compound Name: Glu-Ala-Leu-Phe-Gln-pNA

Cat. No.: B12393758

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Introduction

The peptide **Glu-Ala-Leu-Phe-Gln-pNA** is a chromogenic substrate used in biochemical assays to measure the activity of specific proteases. It is recognized and cleaved by enzymes such as the Chiba virus 3C-like protease (CVP) and human rhinovirus-14 3C (HRV-14 3C) protease.[1][2] The principle of its use lies in the enzymatic hydrolysis of the peptide bond C-terminal to the glutamine (Gln) residue. This cleavage releases the yellow-colored compound p-nitroaniline (pNA), which can be quantified spectrophotometrically, typically by measuring the absorbance at or near 410 nm.[3] The rate of pNA release is directly proportional to the enzyme's activity. Accurate and consistent preparation of the substrate stock solution is critical for obtaining reliable and reproducible results in these enzymatic assays.

This document provides a detailed protocol for the preparation, handling, and storage of stock solutions of **Glu-Ala-Leu-Phe-Gln-pNA**.

Data Presentation

The key chemical and physical properties of **Glu-Ala-Leu-Phe-Gln-pNA** are summarized in the table below for easy reference.

Property	Value	Source(s)
Full Name	L-Glutamyl-L-Alanyl-L-Leucyl-L-Phenylalanyl-L-Glutamine p-Nitroanilide	[4]
Molecular Formula	C ₃₄ H ₄₆ N ₈ O ₁₀	[1][5][6]
Molecular Weight	726.78 g/mol (also cited as 726.79 g/mol)	[1][2][5][6][7]
CAS Number	198551-00-7	[2][8]
Appearance	Typically a solid, off-white to yellow powder	General Peptide Properties
Recommended Storage	Store at -20°C. Protect from light.[2][4]	[2][4]

Experimental Protocols

Objective: To prepare a concentrated stock solution of **Glu-Ala-Leu-Phe-Gln-pNA** for use in enzymatic assays. A 10 mM stock solution in dimethyl sulfoxide (DMSO) is described here, as DMSO is a common solvent for p-nitroanilide substrates and is miscible with most aqueous assay buffers.[9]

Materials:

- **Glu-Ala-Leu-Phe-Gln-pNA** peptide powder
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade
- Calibrated analytical balance
- Microcentrifuge tubes (amber or covered in foil to protect from light)
- Pipettors and appropriate sterile tips
- Vortex mixer

Protocol for Preparing a 10 mM Stock Solution:

- Pre-Protocol Preparations:
 - Allow the vial containing the lyophilized **Glu-Ala-Leu-Phe-Gln-pNA** peptide to equilibrate to room temperature before opening. This prevents condensation of atmospheric moisture, which can affect the stability and accurate weighing of the peptide.
- Calculation of Required Mass:
 - Determine the desired volume of the stock solution (e.g., 1 mL).
 - Use the following formula to calculate the mass of peptide required:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 726.78 \text{ g/mol} / 1000 = 7.27 \text{ mg}$
- Weighing the Peptide:
 - Carefully weigh the calculated amount (e.g., 7.27 mg) of the peptide powder using an analytical balance. Perform this step in a clean weighing boat or directly into a pre-weighed microcentrifuge tube.
- Dissolution:
 - Add the appropriate volume of DMSO (e.g., 1 mL) to the tube containing the weighed peptide.
 - Cap the tube securely and vortex thoroughly until the peptide is completely dissolved. Gentle warming (e.g., to 37°C) may aid dissolution if necessary, but avoid excessive heat.
 - [10] Visually inspect the solution against a light source to ensure no solid particles remain.
- Aliquoting and Storage:

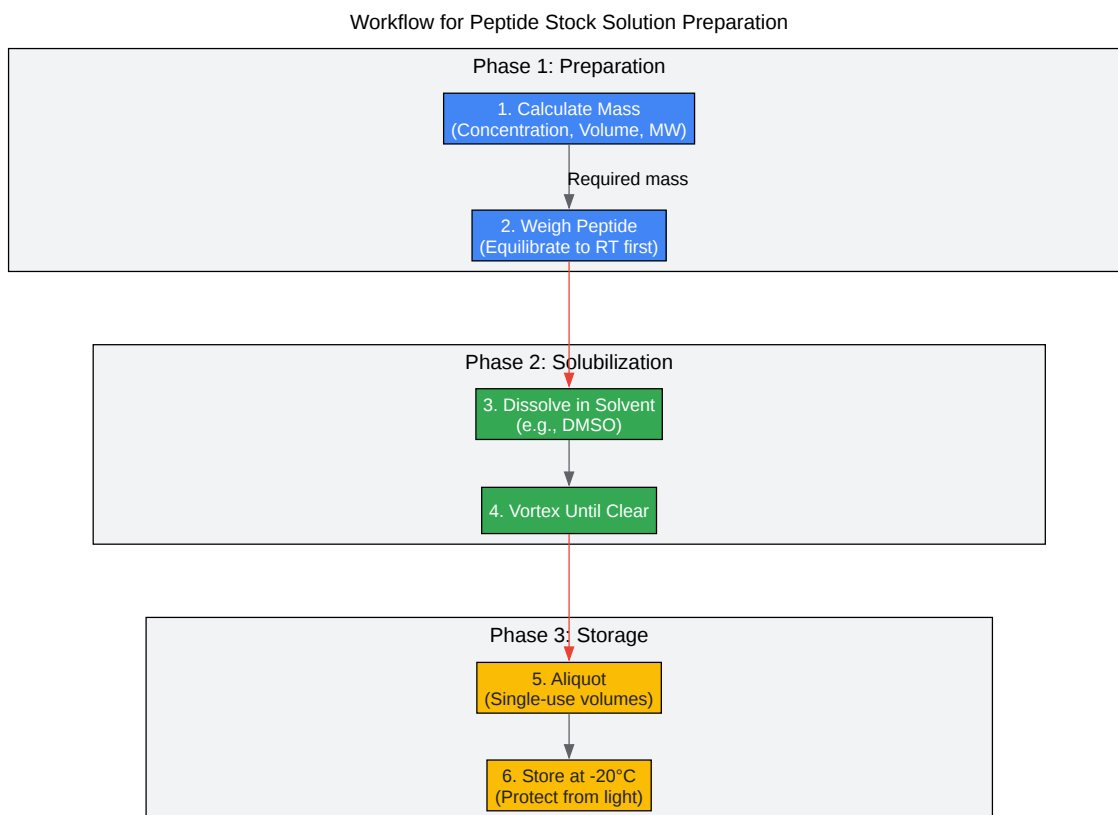
- To avoid repeated freeze-thaw cycles, which can degrade the peptide, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in amber or light-protected microcentrifuge tubes.
- Clearly label all aliquots with the peptide name, concentration, solvent, and preparation date.
- Store the aliquots at -20°C for long-term stability.[\[2\]](#)[\[4\]](#)

Notes on Handling and Use:

- **Solvent Choice:** While DMSO is recommended for a high-concentration stock, some enzymatic assays may be sensitive to it. Always ensure the final concentration of DMSO in the assay is low (typically <5%) and does not interfere with enzyme activity. If DMSO is not suitable, other solvents like N-methylpyrrolidone (NMP) or small amounts of 0.1% trifluoroacetic acid (TFA) in water can be tested.[\[10\]](#)[\[11\]](#)
- **Stability:** Peptide solutions should be protected from light to prevent photodegradation of the pNA moiety.[\[4\]](#)
- **Working Solutions:** Prepare fresh working solutions for your assay by diluting the stock solution in the appropriate assay buffer immediately before use.

Mandatory Visualization

The following diagram illustrates the standard workflow for preparing the **Glu-Ala-Leu-Phe-Gln-pNA** stock solution.



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Caption: Experimental workflow for preparing a peptide stock solution.

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